

Technical Support Center: Managing Flammable Liquid Hazards of 1-Bromobenzene-13C6

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Compound of Interest

Compound Name: 1-Bromobenzene-13C6

Cat. No.: B051945

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This technical support center is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance on managing the flammable liquid hazards associated with **1-Bromobenzene-13C6**.

Frequently Asked Questions (FAQs)

Q1: What are the primary flammable hazards of **1-Bromobenzene-13C6**?

A1: **1-Bromobenzene-13C6** is a flammable liquid and vapor.^{[1][2]} Its primary hazard is the risk of ignition and fire when exposed to heat, sparks, or open flames.^{[3][4]} Vapors are heavier than air and can travel a considerable distance to an ignition source and flash back.^{[5][6][7]}

Q2: What are the key physical and chemical properties I should be aware of?

A2: Understanding the physical and chemical properties of **1-Bromobenzene-13C6** is crucial for safe handling. While data for the 13C6 isotopologue is sparse, the properties are essentially the same as for standard bromobenzene.

Q3: How should I properly store **1-Bromobenzene-13C6**?

A3: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents.^{[5][8]} Ensure the storage area is designed for flammable liquids. Ground and bond containers and receiving equipment to prevent static discharge.^{[6][8]}

Q4: What personal protective equipment (PPE) is required when handling **1-Bromobenzene-13C6**?

A4: Wear appropriate PPE to prevent skin and eye contact, and inhalation of vapors. This includes:

- Eye Protection: Safety glasses with side-shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., Viton®).
- Body Protection: A flame-retardant lab coat and appropriate footwear.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is necessary.[9]

Q5: What should I do in case of a spill?

A5: In the event of a spill, immediately evacuate the area and eliminate all ignition sources.[5][7] Ventilate the area.[5] For small spills, absorb the liquid with a non-combustible material like sand or earth and place it in a sealed container for disposal.[5][7] For larger spills, dike the area to prevent spreading.[7] Do not allow the spill to enter drains or waterways.[9][10]

Q6: How should I extinguish a fire involving **1-Bromobenzene-13C6**?

A6: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam to extinguish the fire.[3][5][6] A water spray can be used to cool fire-exposed containers, but a solid stream of water may spread the fire.[6][7] Firefighters should wear self-contained breathing apparatus.[6]

Q7: What are the first aid measures in case of exposure?

A7:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[5][6]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[5][6]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention.[\[5\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[3\]](#)[\[6\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for Bromobenzene, which is analogous to **1-Bromobenzene-13C6**.

Property	Value	Source
Flash Point	51 °C (124 °F)	
Boiling Point	156 °C	
Autoignition Temperature	565 °C	[11]
Lower Explosive Limit (LEL)	0.5%	
Upper Explosive Limit (UEL)	6%	[11]
Vapor Density (Air = 1)	5.41	[8]
Specific Gravity (Water = 1)	1.491	[6]

Experimental Protocols

Protocol for Safe Handling of 1-Bromobenzene-13C6

- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Assemble all necessary equipment and reagents before starting.
 - Verify the location and functionality of the nearest safety shower and eyewash station.

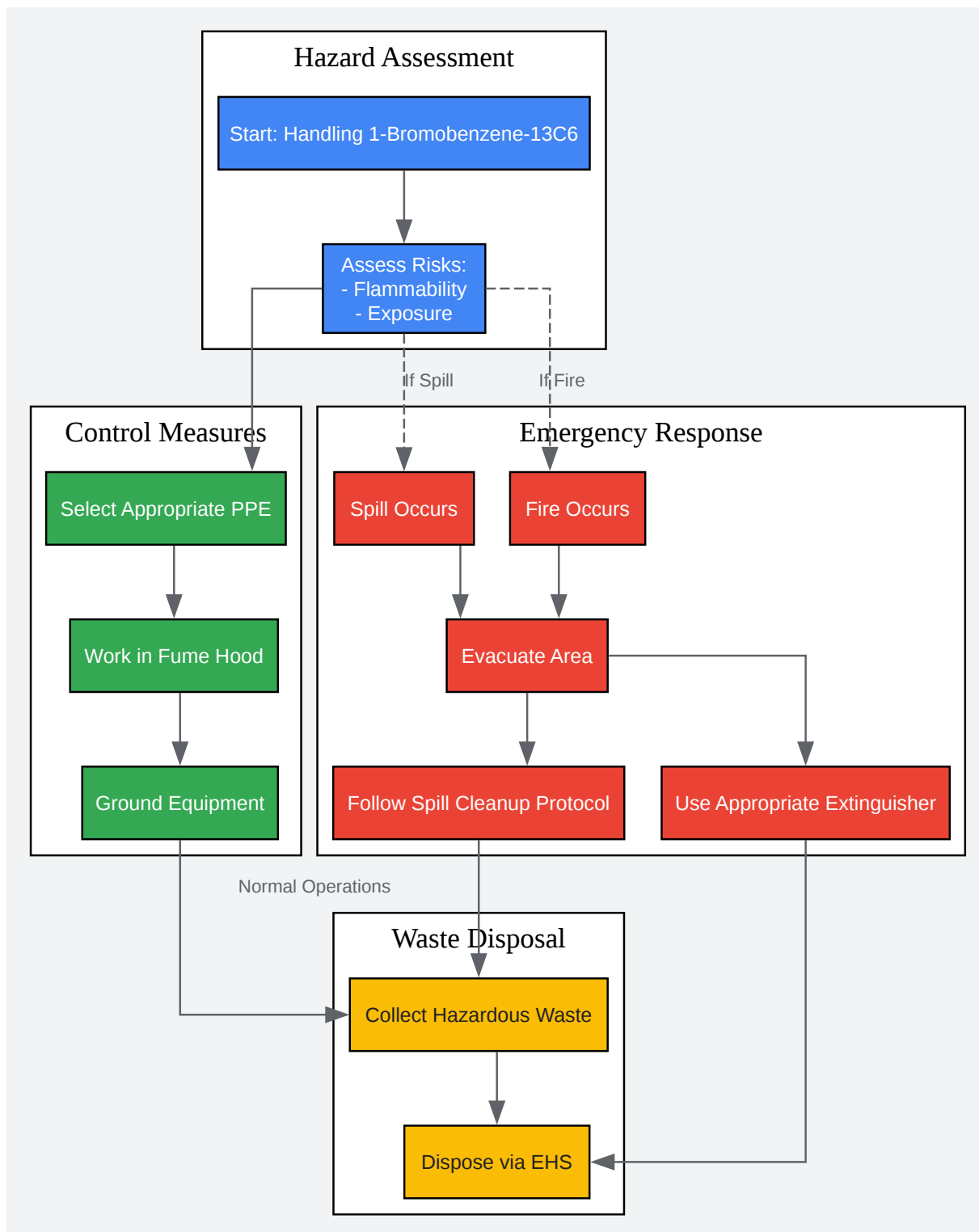
- Don appropriate PPE: safety goggles, chemical-resistant gloves, and a flame-retardant lab coat.
- Handling:
 - Conduct all work involving **1-Bromobenzene-13C6** inside a certified chemical fume hood.
 - Ground and bond all metal containers and transfer equipment to prevent static electricity buildup.[\[6\]](#)[\[8\]](#)
 - Use non-sparking tools.[\[7\]](#)[\[9\]](#)
 - Dispense the liquid carefully to avoid splashing.
 - Keep the container tightly closed when not in use.[\[3\]](#)[\[6\]](#)
- Post-Handling:
 - Wipe down the work area with an appropriate solvent and then with soap and water.
 - Properly dispose of any contaminated materials (e.g., pipette tips, wipes) in a designated hazardous waste container.
 - Remove PPE and wash hands thoroughly with soap and water.

Protocol for Small Spill Cleanup

- Immediate Actions:
 - Alert personnel in the immediate area.
 - If safe to do so, eliminate all ignition sources (turn off equipment, extinguish open flames).
 - Increase ventilation in the area by opening sashes on fume hoods.
- Containment and Cleanup:
 - Wearing appropriate PPE, contain the spill using a spill kit with non-combustible absorbent materials (e.g., vermiculite, sand).[\[5\]](#)[\[7\]](#)

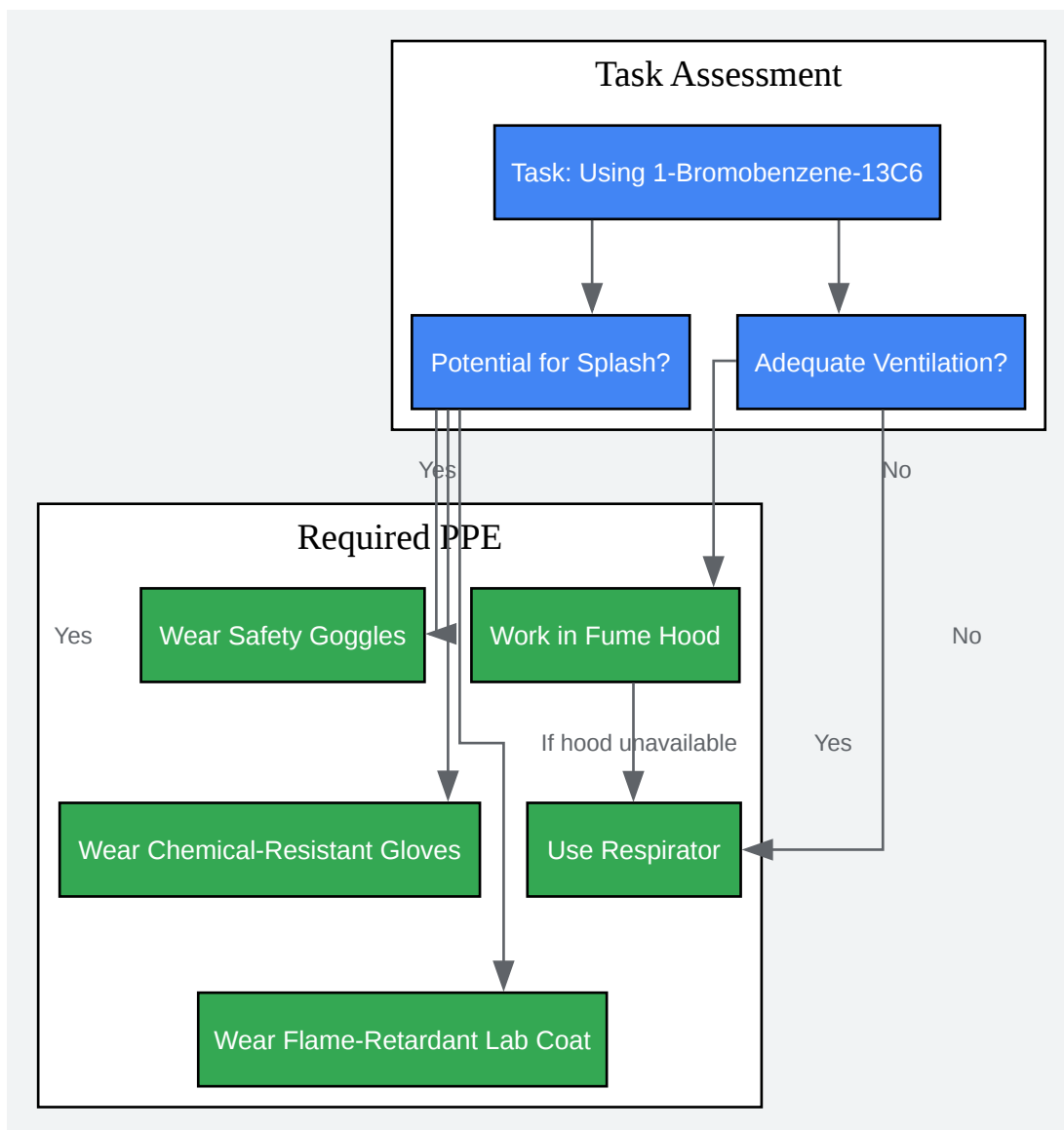
- Carefully apply the absorbent material over the spill, working from the outside in.
- Once the liquid is fully absorbed, use non-sparking tools to collect the material into a labeled, sealable waste container.
- Decontamination and Disposal:
 - Wipe the spill area with a cloth dampened with a suitable solvent, followed by soap and water.
 - Dispose of all contaminated materials, including gloves and absorbent pads, as hazardous waste according to your institution's guidelines.
 - Report the spill to the appropriate safety personnel.

Visualizations



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Caption: Workflow for managing flammable liquid hazards of **1-Bromobenzene-13C6**.



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Caption: Decision tree for selecting appropriate PPE for **1-Bromobenzene-13C6**.

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